

Application Notes and Protocols: Intracerebroventricular Administration of Urotensin II in Mice

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Compound of Interest

Compound Name: *Urotensin II, mouse acetate*

Cat. No.: *B15602724*

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Introduction

Urotensin II (UII) is a potent vasoactive cyclic peptide and the endogenous ligand for the G protein-coupled receptor, UTR (previously known as GPR14). The UII/UTR system is implicated in a wide range of physiological processes, including cardiovascular function, stress, and REM sleep. In the central nervous system, intracerebroventricular (ICV) administration of UII has been shown to elicit various behavioral and physiological responses, making it a valuable tool for investigating the central effects of this peptide. These application notes provide a detailed protocol for the ICV injection of Urotensin II in mice, a summary of its reported effects, and an overview of its signaling pathway.

Data Presentation

Table 1: Effects of Intracerebroventricular Urotensin II Administration on Behavior in Mice

Behavioral Test	Urotensin II Dose	Mouse Strain	Observed Effect	Reference
Elevated Plus Maze	0.1, 0.3, 1 nmol	C57BL/6N	Dose-dependent decrease in time spent in and entries into open arms (anxiogenic-like effect)	[1]
Hole-Board Test	0.1, 0.3, 1 nmol	C57BL/6N	Dose-dependent decrease in head-dipping behavior (anxiogenic-like effect)	[1][2]
Forced Swim Test	1 - 10,000 ng/mouse	Not Specified	Dose-dependent increase in immobility time (depressant-like effect)	[3]
Tail Suspension Test	1 - 10,000 ng/mouse	Not Specified	Dose-dependent increase in immobility time (depressant-like effect)	[3]
Locomotor Activity	10,000 ng/mouse	Not Specified	Increase in horizontal locomotion	[3]
Food Intake	100, 1,000 ng/mouse	Not Specified	Increase in food intake	[3]
Water Intake	100 - 10,000 ng/mouse	Not Specified	Increase in water intake	[3]

Table 2: Physiological Effects of Intracerebroventricular Urotensin II Administration in Rodents

Physiological Parameter	Urotensin II Dose	Animal Model	Observed Effect	Reference
Mean Arterial Pressure	10 nmol	Conscious Wistar Rats	Increase	[4]
Heart Rate	10 nmol	Conscious Wistar Rats	Increase	[4]
Plasma Prolactin	3 - 10 µg	Male Sprague-Dawley Rats	Increase	
Plasma TSH	3 - 10 µg	Male Sprague-Dawley Rats	Increase	

Experimental Protocols

Intracerebroventricular (ICV) Injection Protocol

This protocol details the procedure for a single bolus ICV injection of Urotensin II into the lateral ventricle of a mouse using a stereotaxic apparatus.

Materials:

- Urotensin II (mouse)
- Sterile, pyrogen-free saline or artificial cerebrospinal fluid (aCSF)
- Anesthetic (e.g., isoflurane, ketamine/xylazine cocktail)
- Stereotaxic apparatus for mice
- Hamilton syringe (10 µL) with a 33-gauge needle
- Microinjection pump
- Surgical drill with a small burr bit

- Surgical tools (scalpel, forceps, hemostats)
- Cotton swabs
- 70% ethanol and povidone-iodine solution
- Suture material or tissue adhesive
- Heating pad
- Ophthalmic ointment

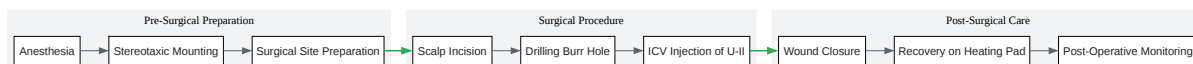
Procedure:

- Animal Preparation:
 - Anesthetize the mouse using an approved anesthetic protocol. Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex.
 - Shave the fur from the scalp to expose the skin.
 - Apply ophthalmic ointment to the eyes to prevent corneal drying.
 - Mount the mouse in the stereotaxic frame, ensuring the head is level.
- Surgical Site Preparation:
 - Cleanse the surgical area with 70% ethanol followed by a povidone-iodine solution.
 - Make a midline incision in the scalp with a sterile scalpel to expose the skull.
 - Gently retract the skin to visualize the bregma and lambda landmarks.
- Stereotaxic Targeting:
 - Position the drill over the bregma.
 - Determine the coordinates for the lateral ventricle. A common set of coordinates for adult mice is:

- Anterior-Posterior (AP): -0.5 mm from bregma
- Medial-Lateral (ML): ± 1.0 mm from the midline
- Dorsal-Ventral (DV): -2.3 mm from the skull surface
- Carefully drill a small burr hole through the skull at the target coordinates, being cautious not to damage the underlying dura mater.
- Injection:
 - Prepare the Urotensin II solution in sterile saline or aCSF at the desired concentration.
 - Load the Hamilton syringe with the UII solution, ensuring there are no air bubbles.
 - Mount the syringe on the stereotaxic manipulator.
 - Slowly lower the injection needle through the burr hole to the target DV coordinate.
 - Infuse the UII solution at a slow and controlled rate (e.g., 0.5 - 1.0 $\mu\text{L}/\text{min}$) using a microinjection pump. The typical injection volume is 1-2 μL .
 - After the infusion is complete, leave the needle in place for an additional 1-2 minutes to allow for diffusion and to minimize backflow upon withdrawal.
 - Slowly retract the needle.
- Post-Operative Care:
 - Suture the scalp incision or close it with tissue adhesive.
 - Remove the mouse from the stereotaxic frame and place it on a heating pad to maintain body temperature during recovery.
 - Monitor the animal until it is fully ambulatory.
 - Administer post-operative analgesics as per institutional guidelines.

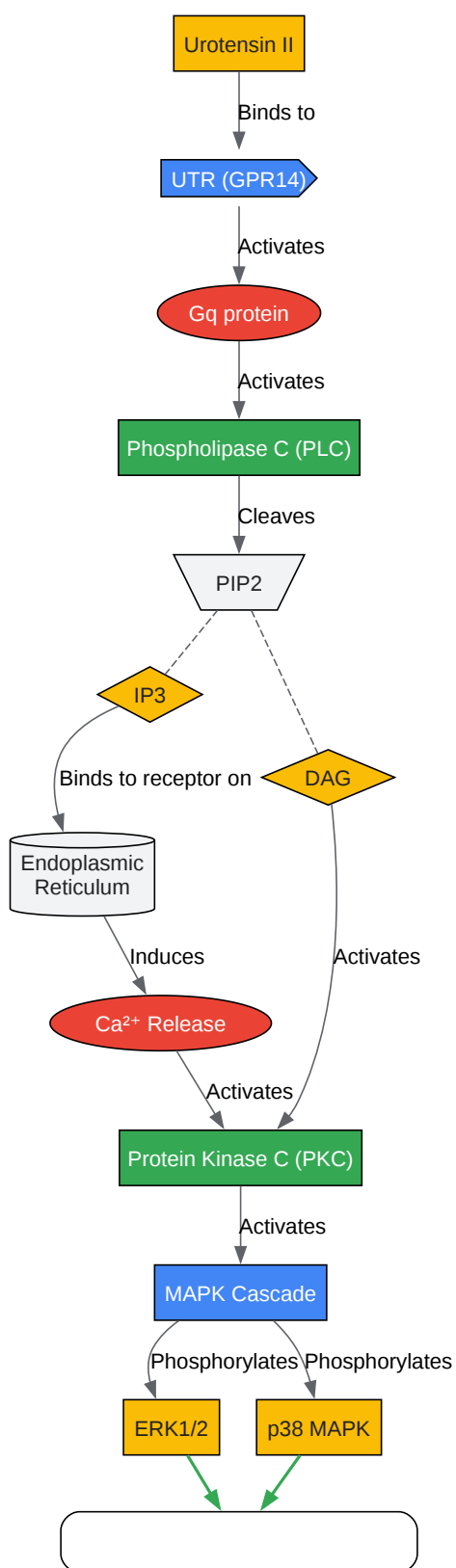
- House the animal individually for at least 24 hours post-surgery to monitor for any adverse effects.

Mandatory Visualization



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Caption: Experimental workflow for intracerebroventricular injection of Urotensin II in mice.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Signalling pathways involved in urotensin II induced ventricular myocyte hypertrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The network map of urotensin-II mediated signaling pathway in physiological and pathological conditions - PMC [pmc.ncbi.nlm.nih.gov]
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